

Application Notes & Protocols for the Detection of AVX-13616 in Biological Samples

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Compound of Interest

Compound Name: AVX 13616

Cat. No.: B605707

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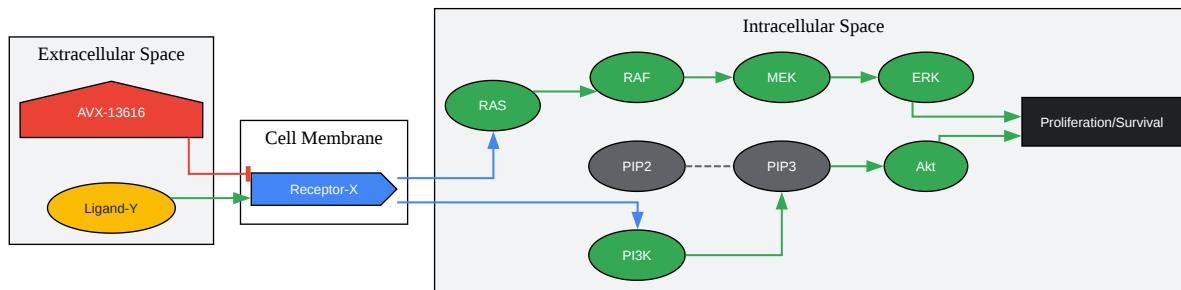
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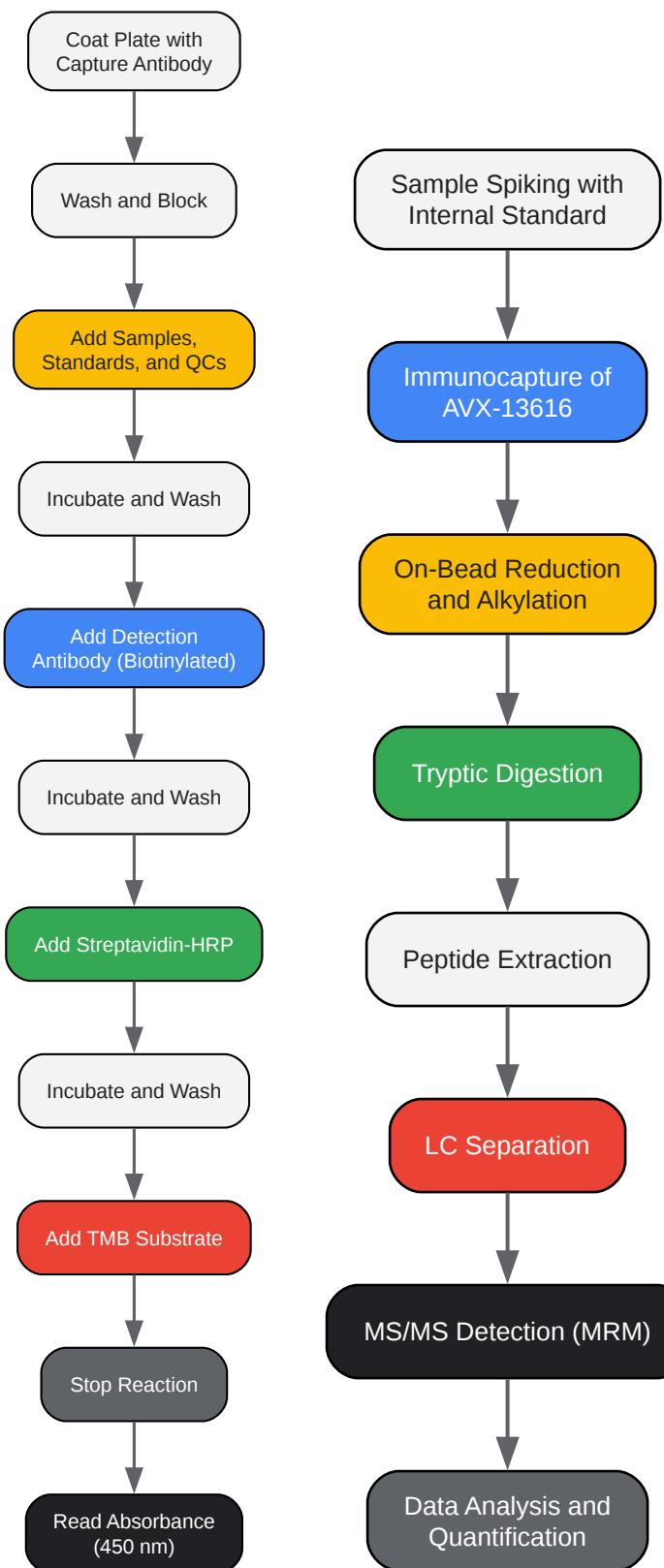
Introduction

AVX-13616 is a humanized IgG1 monoclonal antibody developed for therapeutic applications. Accurate and reliable quantification of AVX-13616 in biological matrices is critical for preclinical and clinical development, enabling the characterization of its pharmacokinetics (PK), pharmacodynamics (PD), and immunogenicity. These application notes provide detailed protocols for two robust analytical methods for the detection and quantification of AVX-13616 in biological samples: a ligand-binding assay (ELISA) and a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Mechanism of Action and Signaling Pathway

AVX-13616 is designed to bind to and inhibit the activity of a key cell surface receptor, "Receptor-X," which is overexpressed in certain disease states. The binding of the natural ligand, "Ligand-Y," to Receptor-X activates downstream signaling pathways, including the MAPK/ERK and PI3K/Akt pathways, promoting cell proliferation and survival. By blocking the interaction between Ligand-Y and Receptor-X, AVX-13616 effectively inhibits these downstream signaling events.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com